

Measuring 3-Nitrooxypropanol Residues in Milk and Meat: Application Notes and Protocols

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Compound of Interest

Compound Name: **3-Nitrooxypropanol**

Cat. No.: **B8240637**

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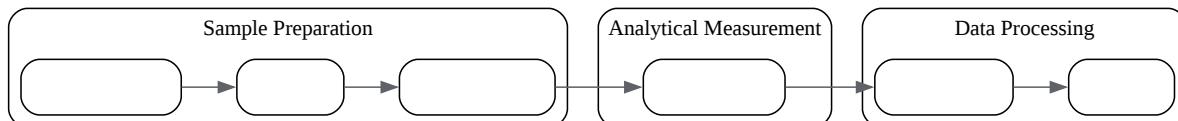
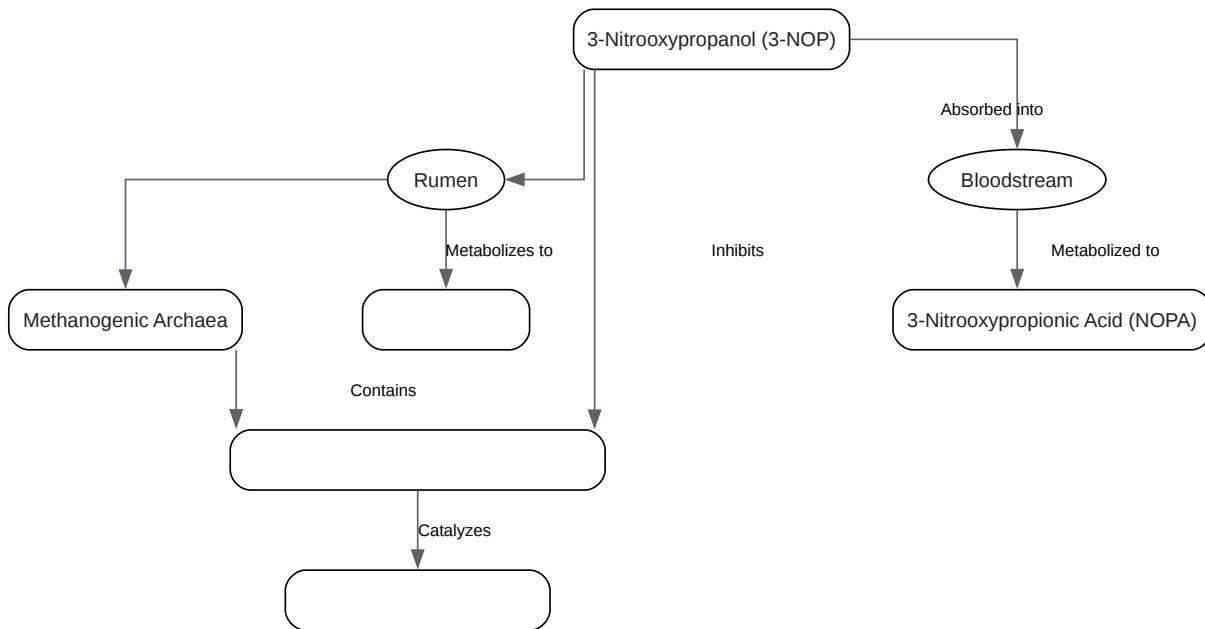
For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Nitrooxypropanol (3-NOP), commercially known as Bovaer®, is a feed additive for ruminants that significantly reduces enteric methane emissions, a potent greenhouse gas. Its mode of action involves the specific inhibition of the methyl-coenzyme M reductase (MCR) enzyme in methanogenic archaea in the rumen.^[1] As with any feed additive, it is crucial to assess its potential for residue transfer into animal-derived food products such as milk and meat. This document provides detailed application notes and protocols for the measurement of 3-NOP and its primary metabolite, 3-nitrooxypropionic acid (NOPO), in these matrices. Regulatory bodies have established that consumer exposure to 3-NOP and NOPO residues from milk and edible tissues is well within the acceptable daily intake (ADI) and not a cause for concern.^[2]

Metabolic Pathway of 3-Nitrooxypropanol

In the rumen, **3-Nitrooxypropanol** is metabolized to 1,3-propanediol. In plasma, the main metabolite of 3-NOP is 3-nitrooxypropionic acid (NOPO). The primary mechanism of action for reducing methane is the inhibition of the MCR enzyme by 3-NOP.



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References

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- 2. food.gov.uk [food.gov.uk]
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